

Solubility characteristics of 1-Methoxy-2-butanol in water and organic solvents

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Compound of Interest

Compound Name: 1-Methoxy-2-butanol

Cat. No.: B1294847

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Solubility Characteristics of 1-Methoxy-2-butanol: An In-depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **1-Methoxy-2-butanol** in water and various organic solvents. Due to its amphiphilic nature, possessing both a hydrophilic hydroxyl group and a lipophilic ether and butyl backbone, **1-Methoxy-2-butanol** exhibits a versatile solvency profile, making it a valuable component in numerous research and development applications.

Core Physical and Chemical Properties

1-Methoxy-2-butanol is a colorless, liquid organic compound classified as a glycol ether. Its unique structure, featuring a methoxy group on the first carbon and a hydroxyl group on the second carbon of a butane chain, dictates its solubility behavior.

Property	Value
Molecular Formula	C ₅ H ₁₂ O ₂
Molecular Weight	104.15 g/mol
Boiling Point	133-135 °C
Density	0.906 g/mL at 25 °C
Flash Point	39 °C (102.2 °F)
logP (Octanol-Water Partition Coefficient)	0.404

Quantitative Solubility Data

Quantitative experimental data on the solubility of **1-Methoxy-2-butanol** in a wide range of organic solvents is not extensively available in publicly accessible literature. However, its water solubility has been estimated, and its miscibility with organic solvents can be inferred from its structural similarity to other propylene glycol ethers.

Solubility in Water

The presence of a hydroxyl group allows **1-Methoxy-2-butanol** to form hydrogen bonds with water, contributing to its moderate water solubility.

Solvent	Temperature (°C)	Solubility	Data Type
Water	25	3.662 x 10 ⁵ mg/L	Estimated[1]

This estimated value suggests a high degree of solubility in water. The logarithmic water solubility parameter (log₁₀WS) for **1-Methoxy-2-butanol** is reported as -0.38, further indicating moderate water solubility.

Solubility in Organic Solvents

Based on the general behavior of glycol ethers and the principle of "like dissolves like," **1-Methoxy-2-butanol** is expected to be miscible with a wide array of organic solvents. Propylene glycol ethers, a closely related class of compounds, are known to be miscible with most

common organic solvents. For instance, 1-methoxy-2-propanol is readily soluble in ethanol, acetone, and chloroform. Similarly, 2-methoxyethanol dissolves readily in water and most organic solvents.

The following table summarizes the expected miscibility of **1-Methoxy-2-butanol** based on the properties of analogous compounds. "Miscible" indicates that the two liquids can be mixed in all proportions to form a homogeneous solution.

Solvent Class	Representative Solvents	Expected Miscibility
Alcohols	Methanol, Ethanol, Isopropanol	Miscible
Ketones	Acetone, Methyl Ethyl Ketone	Miscible
Ethers	Diethyl Ether, Tetrahydrofuran	Miscible
Aromatic Hydrocarbons	Toluene, Benzene	Likely Miscible/Soluble
Halogenated Hydrocarbons	Dichloromethane, Chloroform	Miscible
Esters	Ethyl Acetate	Likely Miscible/Soluble
Non-polar Hydrocarbons	Hexane, Heptane	Limited Miscibility/Partial Solubility

Experimental Protocols for Solubility Determination

The "gold standard" for determining the equilibrium solubility of a compound is the shake-flask method. This method involves saturating a solvent with a solute and then measuring the concentration of the solute in the solution. The following is a detailed protocol for determining the solubility of a liquid solute like **1-Methoxy-2-butanol** in a given solvent.

Shake-Flask Method for Liquid Solute

Objective: To determine the equilibrium solubility of **1-Methoxy-2-butanol** in a selected solvent at a specific temperature.

Materials:

- **1-Methoxy-2-butanol** (high purity)
- Solvent of interest (e.g., water, ethanol, toluene)
- Glass vials with PTFE-lined screw caps
- Thermostatically controlled shaker or water bath
- Analytical balance
- Pipettes and syringes
- Centrifuge (optional)
- Analytical instrument for quantification (e.g., Gas Chromatography with Flame Ionization Detection - GC-FID)

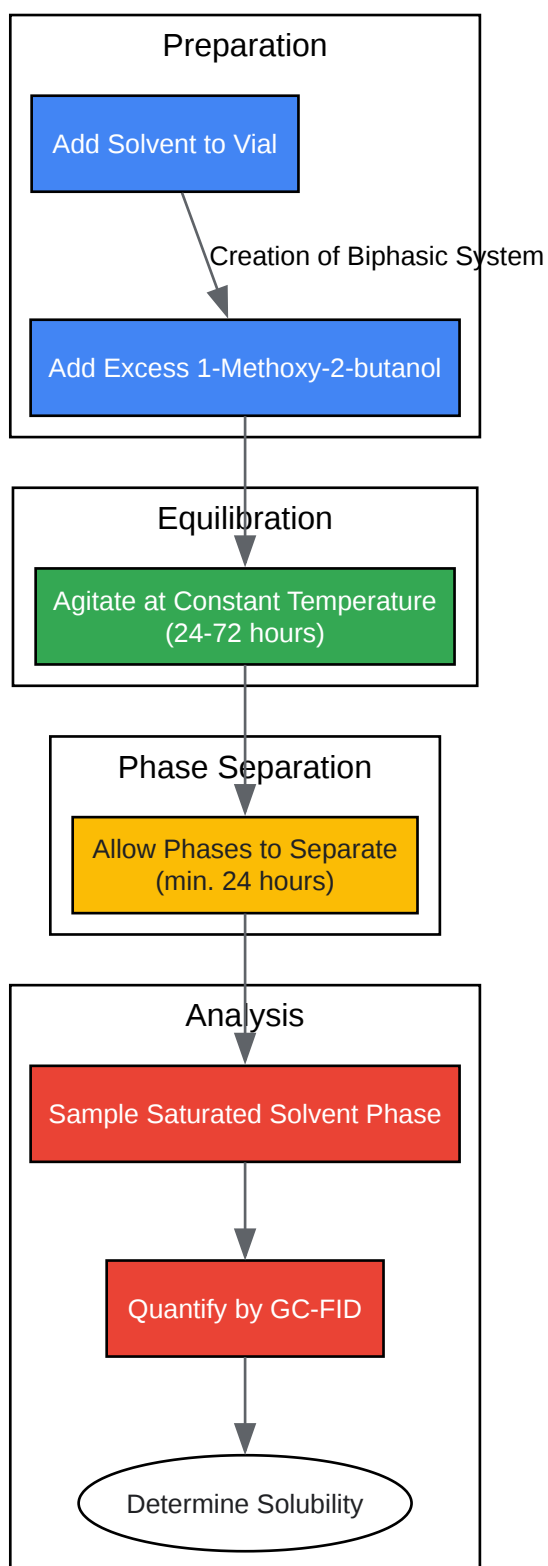
Procedure:

- Preparation of Supersaturated Solution:
 - Add a known volume of the solvent to a series of glass vials.
 - Add an excess amount of **1-Methoxy-2-butanol** to each vial. An excess is present if a separate phase of **1-Methoxy-2-butanol** is visible after initial mixing.
 - Securely cap the vials to prevent evaporation.
- Equilibration:
 - Place the vials in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C).
 - Agitate the vials for a sufficient period to allow the system to reach equilibrium. A typical duration is 24 to 72 hours. The agitation should be vigorous enough to ensure thorough mixing of the two phases.
- Phase Separation:

- After the equilibration period, cease agitation and allow the vials to stand undisturbed in the temperature-controlled environment for at least 24 hours to allow for complete phase separation.
- Alternatively, the vials can be centrifuged to accelerate phase separation.
- Sampling:
 - Carefully extract an aliquot from the solvent phase (the saturated solution). It is crucial to avoid disturbing the undissolved **1-Methoxy-2-butanol** phase. A syringe with a needle is often used for this purpose.
- Quantification:
 - Prepare a series of calibration standards of **1-Methoxy-2-butanol** in the pure solvent.
 - Analyze the collected aliquot and the calibration standards using a suitable analytical method, such as GC-FID.
 - Determine the concentration of **1-Methoxy-2-butanol** in the aliquot by comparing its response to the calibration curve. This concentration represents the solubility of **1-Methoxy-2-butanol** in the solvent at the specified temperature.
- Data Reporting:
 - Express the solubility in appropriate units, such as g/100 mL, mol/L, or as a weight percentage.

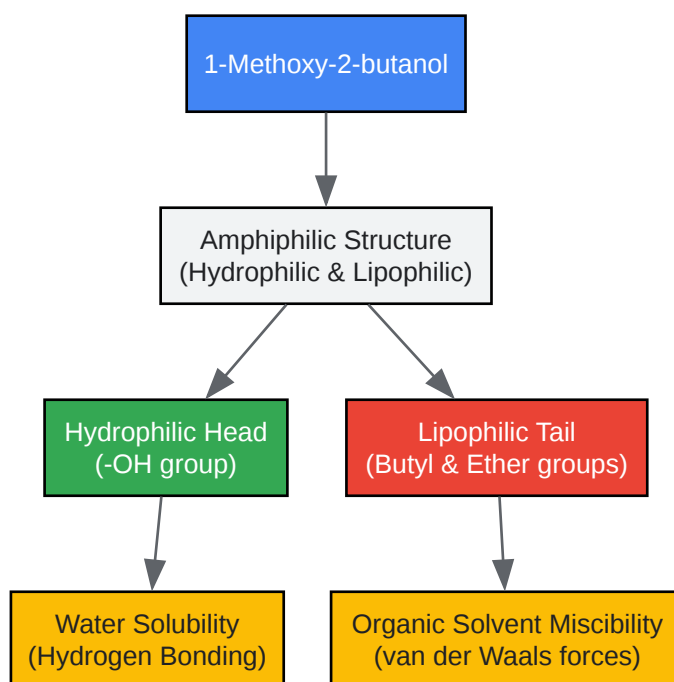
Visualizing the Experimental Workflow

The following diagrams illustrate the key steps in the experimental determination of solubility using the shake-flask method.



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Shake-Flask Solubility Determination Workflow



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Structure-Solubility Relationship

In conclusion, **1-Methoxy-2-butanol** is a versatile solvent with moderate water solubility and broad miscibility with a range of organic solvents. While extensive quantitative data is limited, its solubility characteristics can be reliably predicted based on its chemical structure and comparison with related glycol ethers. The experimental protocols outlined in this guide provide a robust framework for researchers to determine precise solubility data for their specific applications.

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References

- 1. grokipedia.com [grokipedia.com]
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